

solubility of 4-Chloro-3-nitrocinnamic acid in different solvents

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Compound of Interest

Compound Name: 4-Chloro-3-nitrocinnamic acid

CAS No.: 199679-38-4; 20797-48-2

Cat. No.: B2751821

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Technical Guide: Solubility Profiling & Crystallization of **4-Chloro-3-nitrocinnamic Acid**

Executive Summary

4-Chloro-3-nitrocinnamic acid (CAS 20797-48-2) is a critical intermediate in the synthesis of heterocyclic pharmaceuticals, particularly NMDA antagonists and agrochemicals. Despite its industrial relevance, specific peer-reviewed solubility datasets for this compound are scarce in open literature compared to its parent compound, trans-cinnamic acid.

This guide provides a predictive solubility landscape based on Structure-Activity Relationships (SAR) and outlines a validated experimental protocol for determining precise solubility curves. It further details the thermodynamic modeling required to scale up purification processes, specifically focusing on crystallization via solvent/anti-solvent systems.

Chemical Profile & Structural Analysis

Understanding the solubility behavior requires analyzing the competing hydrophilic and hydrophobic domains within the molecule.

Feature	Moiety	Solubility Impact
Backbone	Phenylpropenoic acid	Planar, aromatic structure favoring π - π stacking (lowers solubility).
Hydrophobic	4-Chloro substituent	Increases lipophilicity (LogP ~2.3), reducing water solubility significantly compared to cinnamic acid.
Polar/H-Bonding	3-Nitro group ()	Strong dipole; enhances solubility in polar aprotic solvents (DMF, DMSO, Acetone).
Ionizable	Carboxylic Acid ()	pH-dependent solubility; soluble in alkaline aqueous solutions, insoluble in acidic media.

Predictive Solubility Landscape

Based on the "Like Dissolves Like" principle and data from structural analogs (4-chlorocinnamic acid and 4-chloro-3-nitrobenzoic acid), the expected solubility ranking at 298.15 K is derived below.

Table 1: Predicted Solubility Ranking

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism of Action
Polar Aprotic	DMF, DMSO, NMP	Very High (>15 g/100g)	Dipole-dipole interactions with the nitro group; disruption of carboxylic acid dimers.
Ketones	Acetone, MEK	High	Carbonyl interactions; effective for intermediate polarity.
Alcohols	Ethanol, Methanol, IPA	Moderate	Hydrogen bonding with and . Solubility increases significantly with temperature ().
Ethers/Esters	Ethyl Acetate, THF	Moderate to Low	Good for extraction but less effective for high-concentration crystallization.
Water	Water	Insoluble (<0.1 g/100g)	Hydrophobic phenyl-chloro domain dominates.

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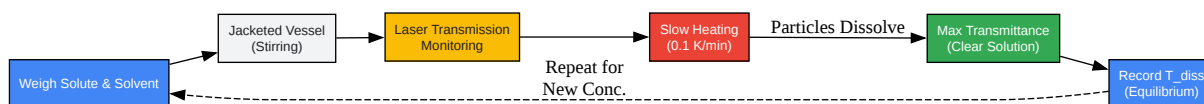
Critical Insight: The steep solubility curve in Ethanol or Methanol (low at room temp, high at boiling) makes them ideal candidates for cooling crystallization. The insolubility in water makes water the perfect anti-solvent.

Experimental Protocol: Laser Monitoring Observation

To generate the precise mole fraction data required for thermodynamic modeling, the Laser Monitoring Observation Technique is recommended over the static shake-flask method due to its speed and accuracy in detecting the exact dissolution point.

Protocol Workflow

- Preparation: Add a known mass of solute () and solvent () to a jacketed glass vessel.
- Equilibration: Stir continuously using a magnetic stirrer.
- Laser Setup: Direct a laser beam (He-Ne, <5mW) through the vessel to a photodetector.
- Heating: Increase temperature slowly (K/h) while monitoring laser transmittance.
- Detection: The dissolution temperature () is recorded when the laser transmittance reaches a maximum constant plateau (indicating total dissolution of solid particles).



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Figure 1: Workflow for high-precision solubility determination using laser monitoring.

Thermodynamic Modeling

Once experimental data (

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) is collected, it must be correlated to standard models to allow for process simulation.

Model 1: Modified Apelblat Equation

Used for correlating solubility in pure solvents.

- : Mole fraction solubility^[1]
- : Absolute temperature (K)
- : Empirical parameters derived from regression.

Model 2: van't Hoff Equation

Used to determine thermodynamic properties (

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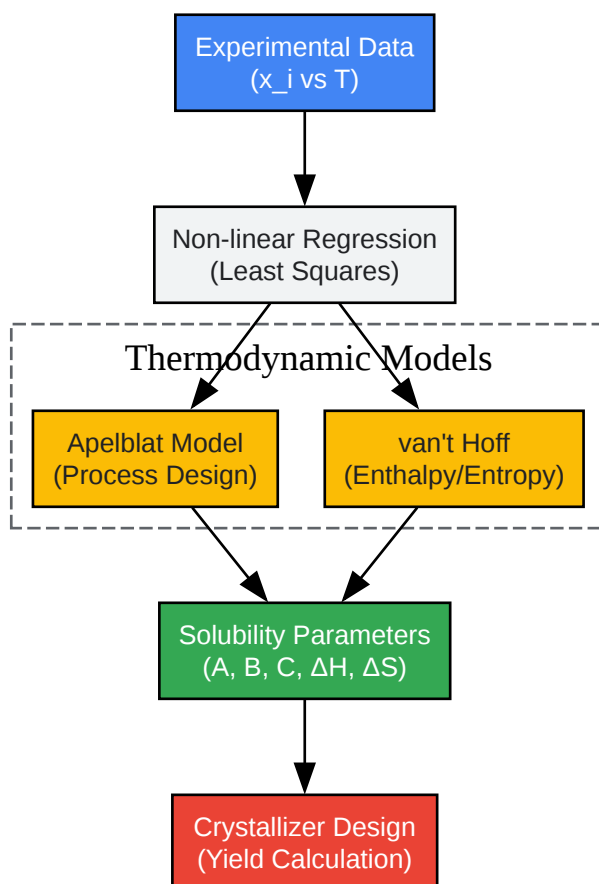
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is linear, the dissolution enthalpy is constant.

Model 3: Jouyban-Acree Model (For Binary Mixtures)

Essential for Ethanol/Water crystallization systems.

- : Mass fraction of solvents.
- : Interaction parameters.



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Figure 2: Logic flow for converting raw solubility data into process engineering parameters.

Process Application: Purification Strategy

For **4-Chloro-3-nitrocinnamic acid**, the recommended purification method is Anti-Solvent Crystallization.

Solvent System: Ethanol (Solvent) + Water (Anti-Solvent).

Protocol:

- Dissolution: Dissolve crude **4-Chloro-3-nitrocinnamic acid** in Ethanol at 60°C (near boiling) to saturation.
- Filtration: Hot filtration to remove insoluble mechanical impurities.
- Anti-Solvent Addition: Slowly add warm Water (50°C) to the ethanol solution while stirring until persistent turbidity is observed.
 - Note: Adding cold water too fast will cause "crashing out" (amorphous precipitation) rather than crystallization.
- Cooling: Allow the mixture to cool slowly to room temperature, then to 4°C.
- Harvest: Filter the pale yellow crystals and wash with a 1:1 cold Ethanol/Water mixture.

References

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